

Initial Studies of 93-O17O in mRNA Delivery: A Technical Overview

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Compound of Interest

Compound Name: 93-O17O
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The ionizable lipidoid **93-O17O** has emerged as a component in the development of lipid nanoparticles (LNPs) for nucleic acid delivery. This technical guide provides an overview of the initial studies and characterization of **93-O17O**, with a focus on its application in the delivery of messenger RNA (mRNA). While comprehensive data specifically on mRNA delivery using **93-O17O** is limited in publicly available literature, this document synthesizes the existing information on its characterization and use in broader nucleic acid delivery contexts to infer its potential and provide a basis for further research.

Physicochemical Characterization of 93-O17O

93-O17O is classified as a chalcogen-containing ionizable cationic lipidoid.^{[1][2]} Its structure is designed to facilitate the encapsulation of negatively charged nucleic acids like mRNA into LNPs and their subsequent release into the cytoplasm of target cells.

Table 1: Physicochemical Properties of **93-O17O**

Property	Value	Reference
Chemical Name	bis(2-(tetradecyloxy)ethyl) 3,3'-((3-(1H-imidazol-1-yl)propyl)azanediyl)dipropionate	[2]
CAS Number	2227214-78-8	[2]
Molecular Formula	C ₄₄ H ₈₃ N ₃ O ₆	[2]
Formula Weight	750.2 g/mol	[2]
Purity	≥98%	[2]
Formulation	A solution in ethanol	[2]
Solubility	Chloroform: 25 mg/ml	[2]

Lipid Nanoparticle Formulation

LNPs incorporating **93-O17O** are typically formulated with other lipid components to ensure stability, biocompatibility, and efficient delivery. These components generally include a phospholipid, cholesterol, and a PEGylated lipid.

Table 2: Representative LNP Formulation Components

Component	Example	Molar Ratio (Representative)
Ionizable Lipidoid	93-O17O	35
Phospholipid	1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE)	16
Cholesterol	Cholesterol	46.5
PEGylated Lipid	1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 (DMG-PEG)	2.5

Note: The molar ratios can be optimized for specific applications and payloads.

Experimental Protocol: LNP Formulation

The following provides a generalized protocol for the formulation of **93-O17O**-containing LNPs based on standard microfluidic mixing techniques.

- Preparation of Lipid Solution:
 - Dissolve **93-O17O**, DOPE, cholesterol, and DMG-PEG in ethanol at the desired molar ratios to create the lipid solution.
- Preparation of mRNA Solution:
 - Dilute the mRNA cargo in an acidic aqueous buffer (e.g., citrate buffer, pH 4.0).
- Microfluidic Mixing:
 - Utilize a microfluidic mixing device (e.g., NanoAssemblr) to rapidly mix the lipid solution with the mRNA solution at a defined flow rate ratio (e.g., 3:1 aqueous to alcoholic phase). This rapid mixing process facilitates the self-assembly of the lipids around the mRNA, forming LNPs.
- Dialysis and Concentration:
 - Dialyze the resulting LNP solution against phosphate-buffered saline (PBS, pH 7.4) to remove ethanol and non-encapsulated components.
 - Concentrate the purified LNPs to the desired final concentration using a suitable method like ultrafiltration.

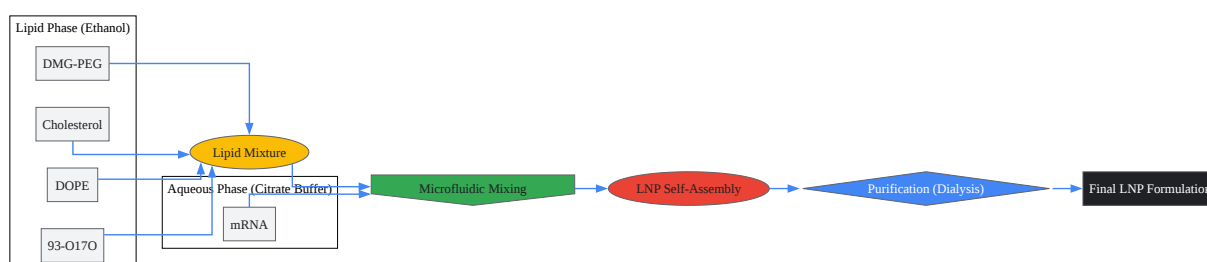
In Vivo Applications and Biodistribution

Initial studies have explored the in vivo applications of **93-O17O**-containing LNPs for the delivery of various nucleic acids and other payloads. Notably, these LNPs have been observed to localize to the spleen following intravenous injection in mice.^[2] This biodistribution profile suggests a potential for applications targeting immune cells residing in the spleen.

One study highlighted the use of imidazole-based synthetic lipidoids, including a lead structure designated as 93-O17S, for in vivo mRNA delivery to primary T lymphocytes.[3] This study achieved gene recombination in a significant percentage of splenic T lymphocytes in mice, indicating the potential of this class of lipidoids for T-cell engineering.[3] While this study focused on 93-O17S, the structural similarity to **93-O17O** suggests comparable potential.

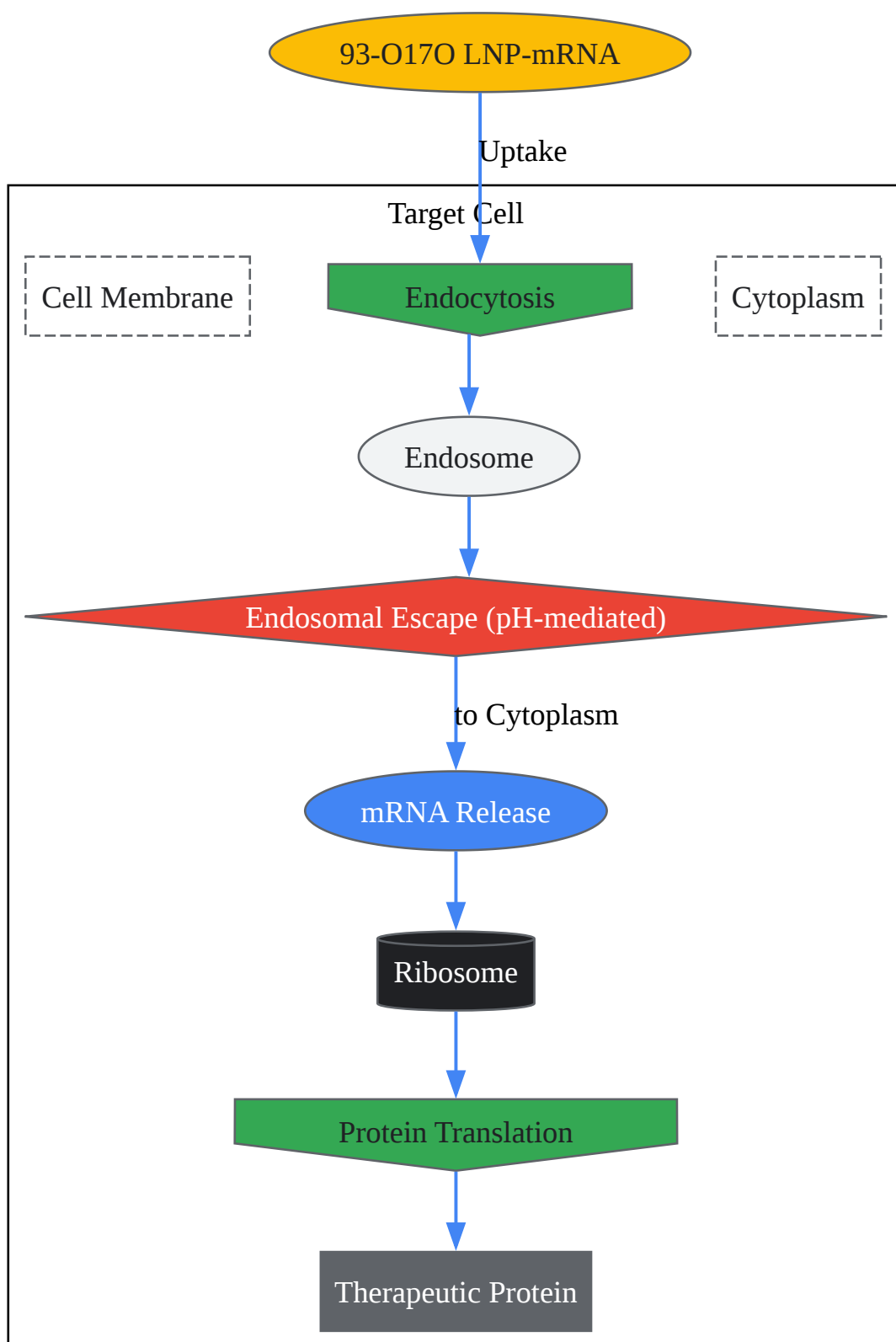
Experimental Workflows and Logical Relationships

The following diagrams illustrate the general workflow for LNP formulation and the logical process of intracellular mRNA delivery.



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Caption: Workflow for the formulation of **93-O17O** LNPs using microfluidics.



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Caption: Logical pathway of intracellular mRNA delivery by **93-O170** LNPs.

Conclusion and Future Directions

The initial characterization of **93-O17O** and its application in LNP-based delivery systems demonstrate its potential as a valuable tool for nucleic acid therapeutics. Its observed spleen-targeting properties and the success of structurally similar lipidoids in T-cell mRNA delivery suggest promising avenues for immunotherapy and other applications requiring targeted delivery to immune cells.

Further research is warranted to specifically elucidate the efficacy and safety profile of **93-O17O** for mRNA delivery. Head-to-head comparisons with other established ionizable lipids, detailed dose-response studies, and a comprehensive evaluation of the resulting protein expression kinetics will be crucial for its potential translation into clinical applications. The optimization of LNP formulations containing **93-O17O** for specific mRNA payloads and target cell types remains a key area for future investigation.

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